

Application Note: Michael Addition Protocols for Methyl 3-(tetrahydrofuran-3-yl)acrylate

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Compound of Interest

Compound Name: Methyl 3-(oxolan-3-yl)prop-2-enoate

Cat. No.: B11721184

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Executive Summary

Methyl 3-(tetrahydrofuran-3-yl)acrylate represents a strategic building block in medicinal chemistry, combining the polar, metabolic stability of the tetrahydrofuran (THF) pharmacophore with the versatile reactivity of an

-unsaturated ester. This application note details three optimized Michael addition protocols designed to overcome the specific steric and electronic challenges posed by the

-heterocyclic substituent.

Unlike simple acrylates, the THF-3-yl group at the

-position introduces significant steric bulk and an existing chiral center, necessitating protocols that address both reactivity (kinetic barriers) and diastereoselectivity (substrate control).

Chemical Context & Strategic Analysis

Substrate Properties[1][2]

- Compound: Methyl 3-(tetrahydrofuran-3-yl)acrylate

- **Reactivity Profile:**
 - Substituted Michael Acceptor.
- **Key Challenge 1 (Sterics):** The secondary alkyl character of the THF-3-yl group reduces electrophilicity at the
 - carbon compared to unsubstituted acrylates.
- **Key Challenge 2 (Stereochemistry):** The starting material typically exists as a racemate (unless chirally resolved). The Michael addition creates a second chiral center, leading to the formation of diastereomers (syn and anti).

Reaction Pathways Overview

We present three distinct methodologies tailored to specific downstream applications:

- **Method A (Thermodynamic Control):** DBU-Catalyzed Malonate Addition for rapid scaffold generation.
- **Method B (Stereoselective Control):** Organocatalytic Nitro-Michael Addition for accessing
 - amino acid precursors (GABA analogs).
- **Method C (Click Chemistry):** Thiol-Michael Addition for bioconjugation or polymer modification.

Detailed Experimental Protocols

Method A: DBU-Catalyzed Addition of Dimethyl Malonate

Objective: Synthesis of highly functionalized diesters for further cyclization (e.g., to lactams or glutarimides). **Mechanism:** General Base Catalysis.

Reagents & Materials

- Methyl 3-(tetrahydrofuran-3-yl)acrylate (1.0 equiv)
- Dimethyl malonate (1.2 equiv)

- 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU) (0.1 equiv)
- Solvent: Acetonitrile (MeCN) or THF (Anhydrous)

Step-by-Step Protocol

- Setup: Flame-dry a 50 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.
- Dissolution: Charge the flask with Methyl 3-(tetrahydrofuran-3-yl)acrylate (5.0 mmol) and dissolve in anhydrous MeCN (15 mL).
- Nucleophile Addition: Add dimethyl malonate (6.0 mmol, 0.69 mL) via syringe.
- Catalysis: Cool the mixture to 0 °C (ice bath) to minimize polymerization side-reactions. Add DBU (0.5 mmol, 75 µL) dropwise.
- Reaction: Remove the ice bath and stir at room temperature (25 °C).
 - Checkpoint: Monitor by TLC (Hexane/EtOAc 3:1). Due to steric hindrance, reaction time is typically 12–24 hours (vs. 1-2 hours for methyl acrylate).
- Quench: Upon consumption of starting material, dilute with EtOAc (50 mL) and wash with 1M HCl (20 mL) to neutralize the DBU.
- Workup: Wash the organic layer with saturated NaHCO₃ and brine. Dry over Na₂SO₄, filter, and concentrate in vacuo.
- Purification: Purify via flash column chromatography (Silica gel, 0-30% EtOAc in Hexanes).

Expected Outcome: 80–90% yield. Product is a mixture of diastereomers (approx. 1:1 dr).

Method B: Asymmetric Nitro-Michael Addition (Organocatalytic)

Objective: Introduction of a nitromethane unit to access chiral

-amino acids (Pregabalin/Baclofen analogs). Mechanism: Hydrogen-bond directed activation (Takemoto-style thiourea catalysis).

Reagents & Materials

- Methyl 3-(tetrahydrofuran-3-yl)acrylate (1.0 equiv)
- Nitromethane (5.0 equiv)
- Catalyst: 3,5-bis(trifluoromethyl)phenyl thiourea organocatalyst (10 mol%)
- Base co-catalyst: DIPEA (10 mol%) - Optional, depending on catalyst type.
- Solvent: Toluene or DCM.

Step-by-Step Protocol

- Setup: Use a dried reaction vial with a septum.
- Mixing: Dissolve the acrylate (1.0 mmol) and the thiourea catalyst (0.1 mmol) in Toluene (2.0 mL).
- Activation: Add nitromethane (5.0 mmol, 0.27 mL).
- Incubation: Stir at room temperature.
 - Expert Insight: If the reaction is sluggish after 24h, gently warm to 40 °C. The bulky THF group hampers the approach of the nitronate species.
- Workup: Evaporate volatiles directly. The excess nitromethane can be removed under high vacuum.
- Purification: Flash chromatography (Silica, gradient elution).

Stereochemical Note: This reaction is sensitive to the existing chirality of the THF ring. The catalyst will enforce facial selectivity relative to the olefin, but the existing center will create a "matched/mismatched" scenario, potentially leading to high diastereoselectivity (dr > 10:1) for one isomer.

Method C: Thiol-Michael "Click" Addition

Objective: High-efficiency coupling for material science or ligation. Mechanism: Nucleophilic attack by thiolate (generated in situ).

Reagents & Materials

- Methyl 3-(tetrahydrofuran-3-yl)acrylate (1.0 equiv)
- Thiol (e.g., Benzyl mercaptan or Cysteine derivative) (1.1 equiv)
- Catalyst: Triethylamine (Et_3N) (5 mol%) or Dimethylphenylphosphine (DMPP) (5 mol%)
- Solvent: DCM or MeOH.

Step-by-Step Protocol

- Setup: Standard glass vial; open air is generally tolerated, but N_2 is preferred to prevent disulfide formation.
- Reaction: Mix acrylate (1.0 mmol) and thiol (1.1 mmol) in DCM (2 mL).
- Initiation: Add Et_3N (0.05 mmol).
- Completion: Reaction is typically complete within < 1 hour.
 - Validation: Disappearance of the acrylate protons (doublets at ~5.8 and 6.9 ppm) in ^1H NMR.
- Workup: Concentrate. If volatile amines were used, high vacuum is sufficient. If phosphines were used, a short silica plug filtration is required.

Data Summary & Troubleshooting

Comparative Performance Table

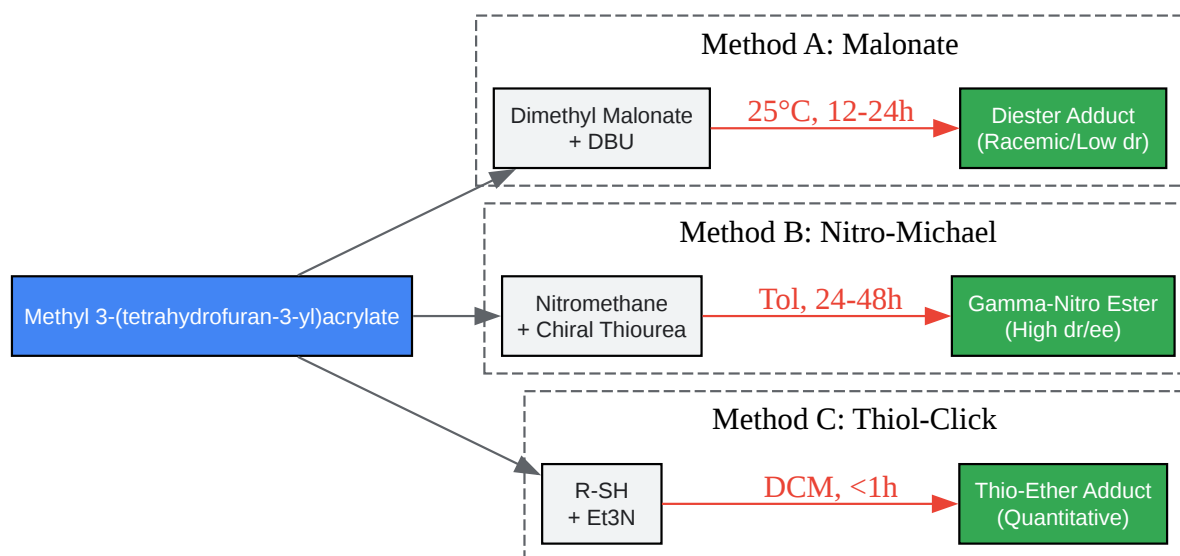
Parameter	Method A (Malonate)	Method B (Nitro)	Method C (Thiol)
Nucleophile	Carbon (Soft)	Carbon (Nitro-stabilized)	Sulfur
Catalyst	DBU (Base)	Thiourea (H-Bond)	Et ₃ N or Phosphine
Time	12–24 h	24–48 h	0.5–2 h
Yield (Est.)	80–90%	70–85%	>95%
Selectivity	Low dr (1:1)	High dr (Catalyst controlled)	Low dr (1:1)
Key Risk	Ester hydrolysis if wet	Low conversion (Sterics)	Disulfide byproduct

Troubleshooting Guide

- Problem: Low Conversion.
 - Cause: Steric bulk of the THF-3-yl group retards nucleophilic attack.
 - Solution: Increase concentration (to 1.0 M) or switch to a "naked anion" source like TBAF (for silyl ketene acetals) or use High Pressure (10-15 kbar) if available.
- Problem: Retro-Michael Reaction.
 - Cause: The product is sterically crowded, making the reverse reaction thermodynamically accessible.
 - Solution: Avoid heating during workup. Store products at -20 °C.
- Problem: Diastereomer Separation.
 - Cause: Isomers have similar polarity.
 - Solution: Use Toluene/EtOAc gradients instead of Hexane/EtOAc. The π -stacking of toluene often improves separation of diastereomers.

Visualizations

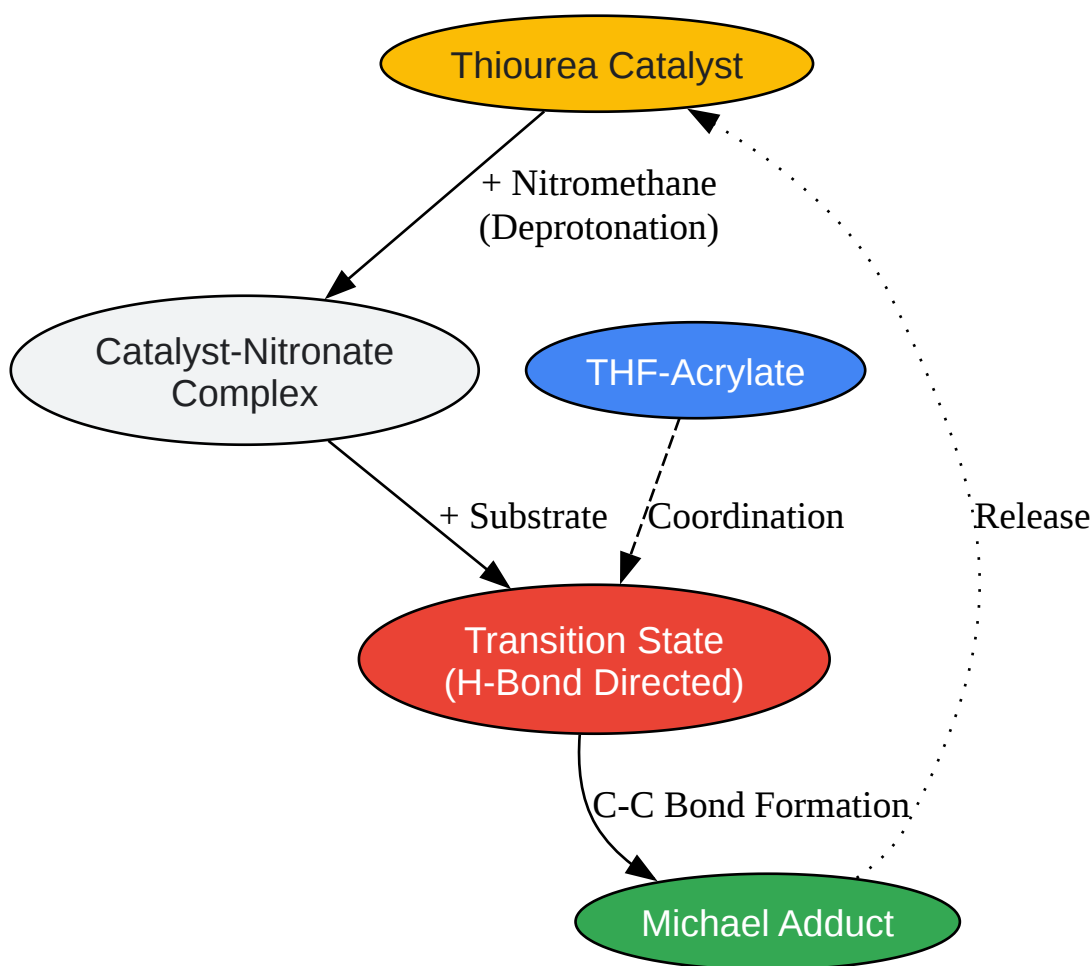
Reaction Workflow Diagram



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Caption: Workflow illustrating the three divergent synthetic pathways from a single acrylate precursor.

Mechanistic Cycle (Organocatalysis)



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Caption: Simplified catalytic cycle for the stereoselective addition of nitromethane via H-bond activation.

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